

"Methyl 4-(3-bromopropyl)benzoate" molecular weight and formula

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Compound of Interest

Compound Name: Methyl 4-(3-bromopropyl)benzoate

Cat. No.: B180749

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An In-depth Technical Guide to Methyl 4-(3-bromopropyl)benzoate

This technical guide provides comprehensive information on the chemical properties, potential synthesis, and biological significance of **Methyl 4-(3-bromopropyl)benzoate**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Identification

Below is a summary of the key identifiers for **Methyl 4-(3-bromopropyl)benzoate**.

Identifier	Value
Chemical Name	Methyl 4-(3-bromopropyl)benzoate
CAS Number	113100-86-0[1]
Molecular Formula	C ₁₁ H ₁₃ BrO ₂ [1][2]
Synonyms	Benzoic acid, 4-(3-bromopropyl)-, methyl ester[1]

Proposed Synthesis Protocol

While a specific, detailed experimental protocol for the synthesis of **Methyl 4-(3-bromopropyl)benzoate** was not found in the reviewed literature, a plausible two-step synthetic

route can be proposed based on standard organic chemistry principles, such as Fischer esterification and subsequent bromination.

Step 1: Esterification of 4-(3-bromopropyl)benzoic acid

This step involves the reaction of 4-(3-bromopropyl)benzoic acid with methanol in the presence of an acid catalyst to yield the methyl ester.

Materials:

- 4-(3-bromopropyl)benzoic acid
- Methanol (reagent grade)
- Concentrated Sulfuric Acid (H_2SO_4)
- Sodium Bicarbonate (NaHCO_3) solution (5%)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Organic solvent (e.g., Dichloromethane or Diethyl ether)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

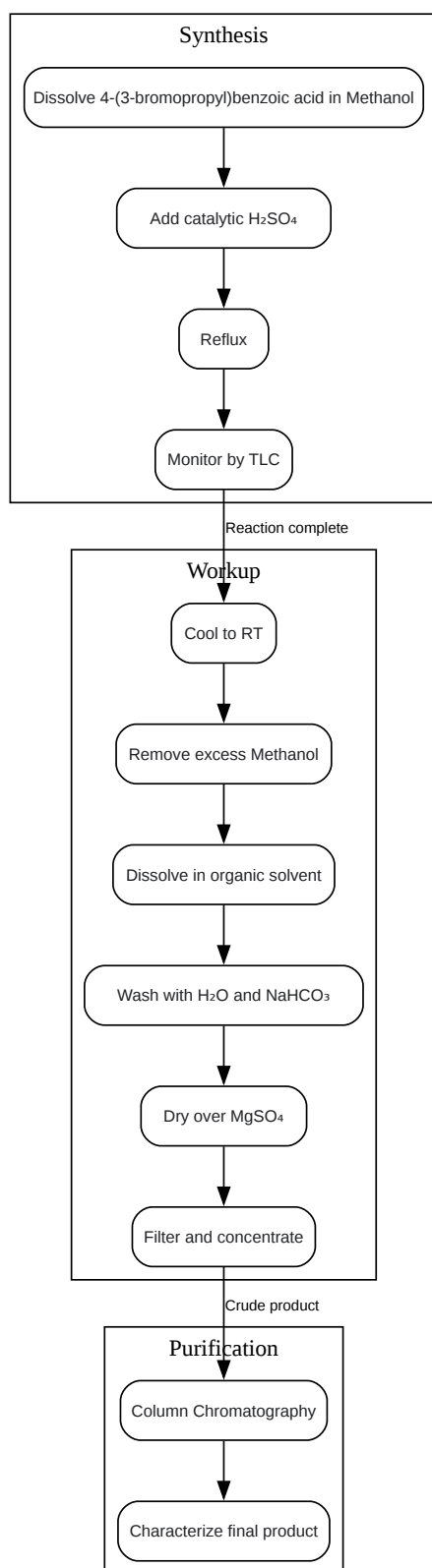
Procedure:

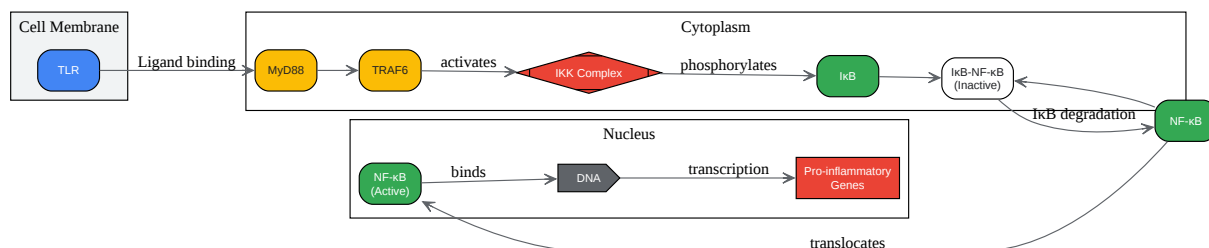
- In a round-bottom flask, dissolve 4-(3-bromopropyl)benzoic acid in an excess of methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Attach a reflux condenser and heat the mixture to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).

- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in an organic solvent and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water and a 5% sodium bicarbonate solution to neutralize the acid catalyst.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Methyl 4-(3-bromopropyl)benzoate**.
- Purify the crude product by column chromatography if necessary.

Step 2: Illustrative Experimental Workflow

The following diagram illustrates the general workflow for the proposed synthesis and purification process.





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References

- 1. Buy Methyl 4-(3-bromophenyl)benzoate | 89900-91-4 [smolecule.com]
- 2. Methyl 4-bromobenzoate synthesis - chemicalbook [chemicalbook.com]
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